

2,4-Dimethoxyphenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dimethoxyphenylboronic acid

Cat. No.: B151847

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A Comprehensive Analysis of 2,4-Dimethoxyphenylboronic Acid

This document provides a detailed overview of the fundamental physicochemical properties of **2,4-Dimethoxyphenylboronic acid**, a compound of significant interest in organic synthesis and medicinal chemistry. The information presented herein is intended for researchers, scientists, and professionals engaged in drug development and related fields.

Core Physicochemical Data

The essential molecular properties of **2,4-Dimethoxyphenylboronic acid** are summarized in the table below. These values are fundamental for stoichiometric calculations, analytical characterization, and the design of synthetic protocols.

Property	Value
Molecular Formula	C ₈ H ₁₁ BO ₄ [1]
Linear Formula	(CH ₃ O) ₂ C ₆ H ₃ B(OH) ₂
Molecular Weight	181.98 g/mol [1]
CAS Number	133730-34-4 [1]

Experimental Considerations

The determination of the molecular weight and formula of **2,4-Dimethoxyphenylboronic acid** is typically achieved through a combination of mass spectrometry and elemental analysis.

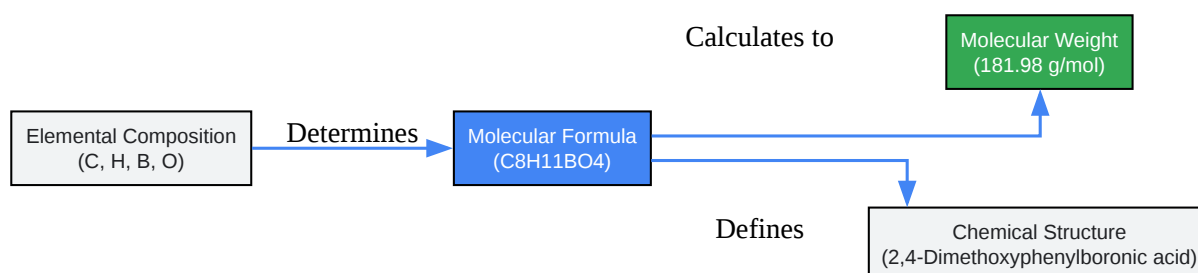
Mass Spectrometry: High-resolution mass spectrometry (HRMS) provides a highly accurate measurement of the mass-to-charge ratio of the molecular ion, allowing for the determination of the exact mass and confirmation of the elemental composition.

Elemental Analysis: Combustion analysis is employed to determine the percentage composition of carbon, hydrogen, and other elements present in the compound. These experimental percentages are then compared with the theoretical values calculated from the proposed chemical formula to establish its validity.

Due to the fundamental and widely accepted nature of the molecular weight and formula of **2,4-Dimethoxyphenylboronic acid**, detailed experimental protocols for their initial determination are not extensively published in contemporary literature. The values presented are consistently reported across major chemical databases and suppliers.

Logical Representation of Compound Identity

The identity of a chemical compound is established through a logical hierarchy of its fundamental properties. The molecular formula provides the elemental composition, while the molecular weight offers a macroscopic measure of this composition. The structural formula, in turn, defines the specific arrangement of these atoms, which ultimately dictates the compound's chemical and physical behavior.



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Caption: Logical relationship between the elemental composition, molecular formula, molecular weight, and chemical structure of **2,4-Dimethoxyphenylboronic acid**.

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References

- 1. 2,4-Dimethoxyphenylboronic acid - 133730-34-4 - Structure, Synthesis, Properties [organoborons.com]
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